

# safe handling and storage procedures for Dimethyl (2-oxopropyl)phosphonate

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## Compound of Interest

Compound Name: Dimethyl (2-oxopropyl)phosphonate

Cat. No.: B104374

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## Technical Support Center: Dimethyl (2-oxopropyl)phosphonate

This technical support center provides essential information for the safe handling and storage of **Dimethyl (2-oxopropyl)phosphonate**, along with troubleshooting guidance for common experimental issues.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Dimethyl (2-oxopropyl)phosphonate**?

A1: **Dimethyl (2-oxopropyl)phosphonate** is considered a combustible liquid.<sup>[1]</sup> The primary hazards include skin and serious eye irritation.<sup>[2]</sup> It may be harmful if swallowed.<sup>[2]</sup> Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and oxides of phosphorus.<sup>[1]</sup>

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, it is essential to wear appropriate personal protective equipment. This includes:

- **Eye Protection:** Chemical safety glasses or goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[1]</sup>

- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[1]
- Skin and Body Protection: Wear protective clothing to prevent skin contact.[1]
- Respiratory Protection: If working in a poorly ventilated area or if vapors are likely to be generated, a vapor respirator is recommended.[3]

Q3: What are the proper storage conditions for **Dimethyl (2-oxopropyl)phosphonate**?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[1]  
[3] Keep it away from heat, sparks, open flames, and other sources of ignition.[1] Some sources also recommend refrigeration and storage under an inert gas as it is heat and air-sensitive.[3]

Q4: What should I do in case of a spill?

A4: In the event of a spill, first ensure the area is well-ventilated and remove all sources of ignition.[1] For containment and cleanup, absorb the spill with an inert material (e.g., dry sand, earth, or vermiculite) and collect it into a suitable, closed container for disposal.[1] Do not let the product enter drains.

Q5: What are the first-aid measures for exposure to **Dimethyl (2-oxopropyl)phosphonate**?

A5:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water. If skin irritation occurs, get medical advice/attention.[1][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[1]

## Troubleshooting Guide

Q1: My experiment involving **Dimethyl (2-oxopropyl)phosphonate** is giving a lower yield than expected. What could be the cause?

A1: A lower than expected yield could be due to the degradation of the reagent. **Dimethyl (2-oxopropyl)phosphonate** is sensitive to heat and air.<sup>[3]</sup> Ensure that it has been stored correctly in a cool, dry place, under an inert atmosphere if possible. Using a freshly opened container or a recently purchased batch might improve the yield.

Q2: I noticed a discoloration of the **Dimethyl (2-oxopropyl)phosphonate** upon storage. Is it still usable?

A2: The compound is typically a colorless to pale yellow or light brown liquid.<sup>[2][5]</sup> Significant discoloration may indicate decomposition or contamination. It is recommended to use a fresh, un-discolored reagent for best results, as impurities could interfere with your reaction.

Q3: My reaction is showing unexpected side products. What are the potential reactive incompatibilities?

A3: **Dimethyl (2-oxopropyl)phosphonate** is incompatible with strong oxidizing agents.<sup>[1]</sup> Ensure that your reaction components and solvents are free from such impurities. Hazardous polymerization is not expected to occur under normal conditions.<sup>[1]</sup>

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>11</sub> O <sub>4</sub> P	<sup>[2][5][6]</sup>
Molecular Weight	166.11 g/mol	<sup>[2][5]</sup>
Appearance	Colorless to pale yellow or light brown liquid	<sup>[2][5]</sup>
Density	1.202 g/mL at 25 °C	<sup>[7]</sup>
Boiling Point	76-79 °C at 3 mmHg	<sup>[5][7]</sup>
Flash Point	93 °C / 199.4 °F	<sup>[1]</sup>
Storage Class Code	10 - Combustible liquids	<sup>[7]</sup>

# Experimental Protocol: General Safe Handling and Use in a Laboratory Setting

This protocol outlines the general procedure for safely handling and using **Dimethyl (2-oxopropyl)phosphonate** in a typical laboratory experiment.

## 1. Preparation and Precautionary Measures:

- Work in a well-ventilated chemical fume hood.
- Ensure that a safety shower and eyewash station are readily accessible.
- Wear the required personal protective equipment (PPE): safety goggles, lab coat, and appropriate chemical-resistant gloves.
- Keep all sources of ignition, such as hot plates and open flames, away from the work area.  
[\[1\]](#)
- Have spill containment materials (e.g., absorbent pads, sand) available.

## 2. Reagent Handling:

- Allow the reagent container to reach room temperature before opening if it was refrigerated.
- If the material is stored under an inert atmosphere, use appropriate techniques (e.g., a syringe through a septum) to maintain the inert atmosphere during dispensing.
- Measure the required amount of the liquid using a clean, dry glass syringe or pipette.
- Dispense the reagent slowly and carefully into the reaction vessel to avoid splashing.

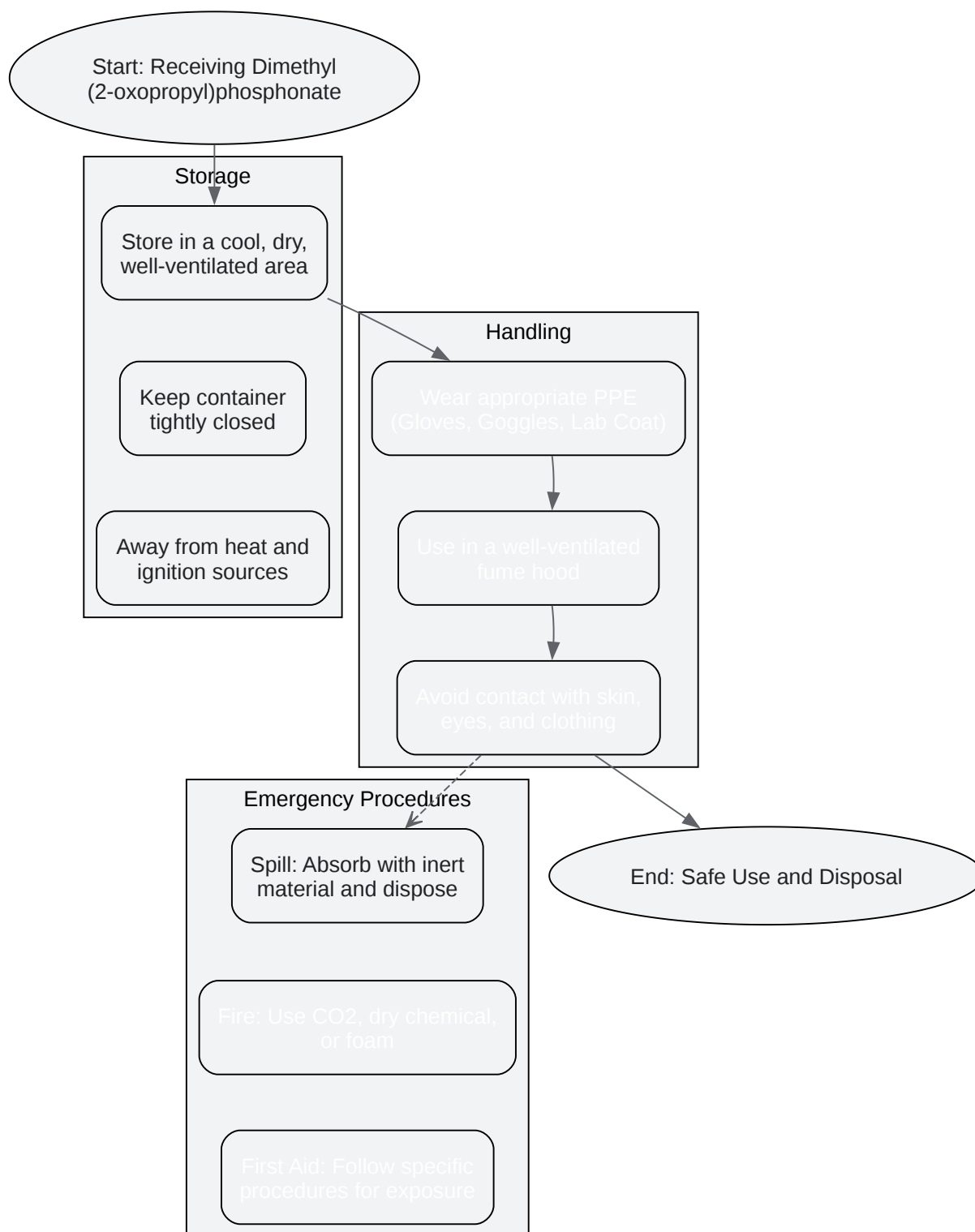
## 3. During the Reaction:

- Monitor the reaction for any signs of unexpected changes, such as a rapid increase in temperature or pressure.
- Keep the reaction setup within the fume hood for the duration of the experiment.

## 4. Post-Reaction and Waste Disposal:

- Quench the reaction carefully if necessary, following established laboratory procedures.
- Dispose of any waste containing **Dimethyl (2-oxopropyl)phosphonate** in a designated, properly labeled hazardous waste container.[\[1\]](#)
- Clean any contaminated glassware and equipment thoroughly.

## Safe Handling and Storage Workflow



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Caption: Logical workflow for the safe handling and storage of **Dimethyl (2-oxopropyl)phosphonate**.

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